

# An In-depth Technical Guide to Butyl Heptanoate (CAS 5454-28-4)

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## Compound of Interest

Compound Name: *Butyl heptanoate*

Cat. No.: *B1580531*

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## Abstract

This technical guide provides a comprehensive overview of **butyl heptanoate** (CAS 5454-28-4), a fatty acid ester widely utilized in the flavor and fragrance industries.<sup>[1][2]</sup> This document details its chemical and physical properties, experimental protocols for its synthesis and analysis, and essential safety information. All quantitative data is presented in structured tables for ease of reference, and key experimental workflows are visualized using diagrams to facilitate understanding for research and development professionals.

## Chemical and Physical Properties

**Butyl heptanoate** is an ester formed from the reaction of n-butanol and heptanoic acid.<sup>[1]</sup> It is a colorless to pale yellow liquid at room temperature, characterized by a fruity, herbaceous odor.<sup>[1][3]</sup> Its molecular structure consists of a butyl group attached to a heptanoate moiety, rendering it soluble in organic solvents with limited solubility in water.<sup>[1]</sup>

Table 1: Chemical Identifiers and Properties

Property	Value	Reference(s)
CAS Number	5454-28-4	[1]
Molecular Formula	C <sub>11</sub> H <sub>22</sub> O <sub>2</sub>	[1]
Molecular Weight	186.29 g/mol	[4]
IUPAC Name	butyl heptanoate	[4]
Synonyms	Butyl enanthate, Butyl heptoate, n-Butyl heptanoate	[1][5]
InChI Key	YPQSPODHFDGVAC-UHFFFAOYSA-N	[1]
SMILES	CCCCCCC(=O)OCCCC	[4]

Table 2: Physical and Spectroscopic Properties

Property	Value	Reference(s)
Appearance	Colorless to pale yellow liquid	[1][6]
Odor	Fruity, green, herbaceous	[3][6]
Melting Point	-67.5 °C	[3][5]
Boiling Point	226 °C	[3][6]
Density	0.863 g/mL at 25 °C	[3][7]
Vapor Pressure	0.08 - 0.09 mmHg at 25 °C	[4][5]
Flash Point	87 °C (188.6 °F) - closed cup	[7][8]
Refractive Index (n <sub>20/D</sub> )	1.421 - 1.4228	[3][7]
Solubility	Soluble in most organic solvents; limited in water	[1][4]
LogP	3.8 - 4.24	[4][9]

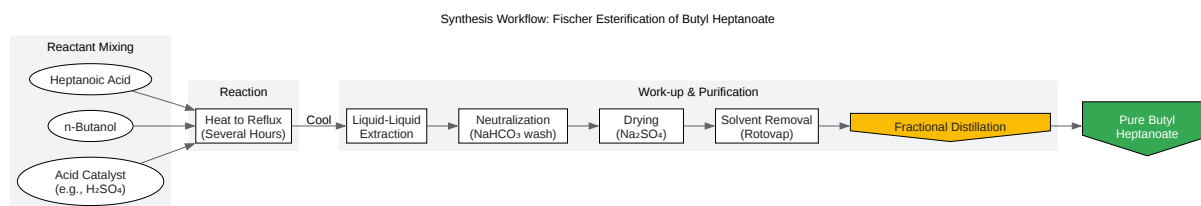
## Experimental Protocols

### Synthesis of Butyl Heptanoate via Fischer Esterification

**Butyl heptanoate** is commonly synthesized through the Fischer-Speier esterification, an acid-catalyzed reaction between a carboxylic acid (heptanoic acid) and an alcohol (n-butanol).[1][7] The reaction is an equilibrium process, and to drive it towards the formation of the ester, an excess of one reactant (typically the alcohol) is used, and/or the water formed is removed.[7]

#### Methodology:

- **Reactant Preparation:** In a round-bottomed flask equipped with a magnetic stirrer and a reflux condenser, combine heptanoic acid and an excess of n-butanol (e.g., a 1:3 molar ratio).
- **Catalyst Addition:** Slowly add a catalytic amount of a strong acid, such as concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ ) or p-toluenesulfonic acid (p-TsOH), to the mixture.[6][7]
- **Reaction Reflux:** Heat the mixture to reflux with continuous stirring. The reaction temperature will be determined by the boiling point of the n-butanol. The reaction is typically refluxed for several hours until completion, which can be monitored by techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).[6][10]
- **Work-up and Neutralization:** After cooling to room temperature, transfer the reaction mixture to a separatory funnel. Dilute the mixture with an organic solvent like diethyl ether or ethyl acetate. Wash the organic layer sequentially with water, a saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution to neutralize the acid catalyst, and finally with a saturated sodium chloride (brine) solution.[4]
- **Drying and Solvent Removal:** Dry the organic layer over an anhydrous drying agent such as sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) or magnesium sulfate ( $\text{MgSO}_4$ ). Filter off the drying agent and remove the solvent and excess n-butanol under reduced pressure using a rotary evaporator.[4]
- **Purification:** The crude **butyl heptanoate** can be purified by fractional distillation under reduced pressure to yield the final product with high purity.[3]



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Caption: Synthesis workflow for **butyl heptanoate**.

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

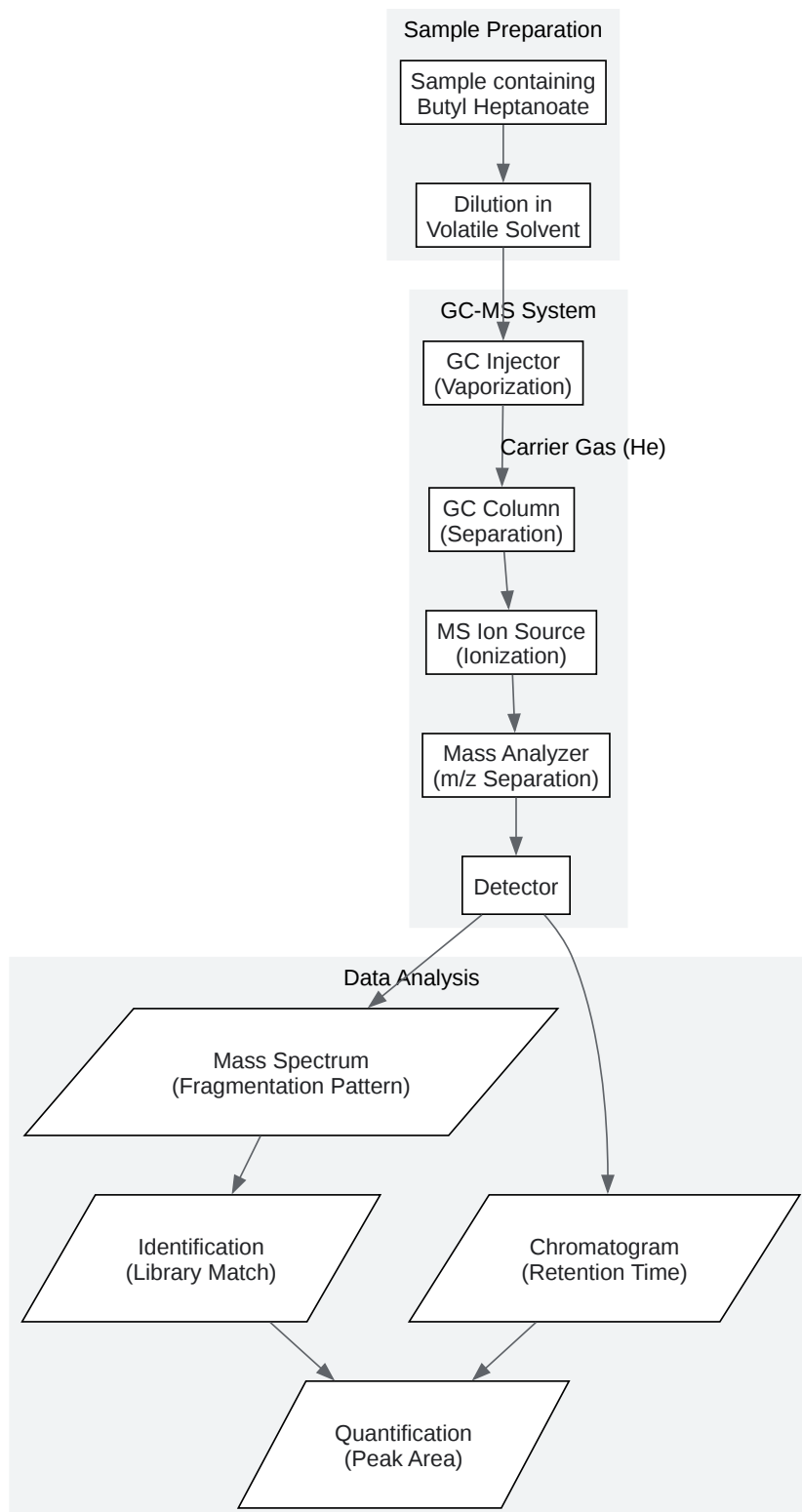
GC-MS is a highly effective technique for the analysis and quantification of volatile compounds like **butyl heptanoate**.<sup>[8][11]</sup> The gas chromatograph separates the components of a sample, which are then ionized and detected by the mass spectrometer, providing both quantitative data and structural information.<sup>[12]</sup>

Methodology:

- **Sample Preparation:** Prepare a dilute solution of the **butyl heptanoate** sample in a volatile organic solvent, such as hexane or dichloromethane. If analyzing a complex matrix, an extraction and clean-up step may be necessary. An internal standard can be added for accurate quantification.
- **Injection:** Inject a small volume (e.g., 1  $\mu\text{L}$ ) of the prepared sample into the heated injector port of the gas chromatograph, where it is vaporized and introduced into the carrier gas stream (typically helium).<sup>[13]</sup>

- **Chromatographic Separation:** The vaporized sample is carried through a capillary column (e.g., a nonpolar or medium-polarity column like a VF-17ms or equivalent).<sup>[13]</sup> The separation is achieved based on the differential partitioning of the analytes between the stationary phase of the column and the mobile carrier gas. An oven temperature program is used to elute the compounds; for example, starting at a low temperature (e.g., 55°C), ramping to a higher temperature to elute the analyte, and then increasing further to clean the column.<sup>[13]</sup>
- **Mass Spectrometry Detection:** As **butyl heptanoate** elutes from the GC column, it enters the ion source of the mass spectrometer (typically using Electron Ionization, EI, at 70 eV).<sup>[13]</sup> The molecule is fragmented into characteristic ions. The mass analyzer separates these ions based on their mass-to-charge ratio ( $m/z$ ), and the detector records their abundance.
- **Data Analysis:** The resulting total ion chromatogram (TIC) will show a peak at the retention time characteristic of **butyl heptanoate**. The mass spectrum of this peak can be compared to a reference library (e.g., NIST) for confirmation. Quantification can be performed by integrating the peak area and comparing it to a calibration curve.

## Analytical Workflow: GC-MS of Butyl Heptanoate

[Click to download full resolution via product page](#)Caption: Analytical workflow for **butyl heptanoate**.

## Safety and Handling

**Butyl heptanoate** is considered a combustible liquid and may cause irritation to the skin, eyes, and respiratory system.[4][7][10] It should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn.[10]

Table 3: GHS Hazard Information

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word	Reference(s)
Skin Corrosion/Irritation	H315: Causes skin irritation	GHS07	Warning	[4][10]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	GHS07	Warning	[4][10]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	GHS07	Warning	[4][10]

### Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[10]
- P280: Wear protective gloves/eye protection/face protection.[10]
- P302+P352: IF ON SKIN: Wash with plenty of water.[10]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10]

## Applications

The primary application of **butyl heptanoate** is as a synthetic flavoring agent in the food industry and as a fragrance component in consumer products.[3][6] It is valued for its fruity and

green aroma profile, which can impart notes of apple, pear, and tropical fruits to food products like candy, baked goods, and beverages.[3][6] In perfumery, it is used to add a natural fruity layer to fragrances in products such as perfumes, lotions, and air fresheners.[6] Additionally, as an ester, it can serve as a solvent or a reaction intermediate in organic synthesis.[6] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated **butyl heptanoate** and concluded that there is "no safety concern at current levels of intake when used as a flavouring agent." [4][5]

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